

Comprehensive Spectroscopic Profile: 2-Fluoro-3,6-diiodophenol[1]

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Compound of Interest

Compound Name: Phenol, 2-fluoro-3,6-diiodo-

CAS No.: 1806347-73-8

Cat. No.: B12093955

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Executive Summary & Structural Context

2-Fluoro-3,6-diiodophenol is a highly functionalized scaffold used in fragment-based drug discovery (FBDD) and as a precursor for Suzuki-Miyaura cross-couplings. Its structural uniqueness lies in the "crowded" 1,2,3,6-substitution pattern, leaving only the 4 and 5 positions unsubstituted.

- Chemical Formula: Oc1cc(I)c(F)c(I)c1

[1][2]

- Molecular Weight: 363.89 g/mol [3]
- Key Feature: The presence of both fluorine and iodine provides distinct NMR handles (coupling, heavy atom shielding) and versatile reactivity (chemoselective deiodination).

Nuclear Magnetic Resonance (NMR) Analysis

Expert Insight: The definitive identification of the 3,6-diiodo isomer versus the common 4,6-diiodo byproduct relies on the proton coupling constant. The 3,6-isomer possesses two adjacent protons (H4, H5), resulting in a characteristic ortho-coupling (

Hz), whereas the 4,6-isomer would show meta-coupling (

Hz).

A. ¹H NMR Spectroscopy (400 MHz, CDCl₃)

The proton spectrum is defined by a second-order ABX system (where X is Fluorine).

Proton	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
OH	~5.60 - 5.90	Singlet (broad)	-	Exchangeable; shift varies with concentration/sol vent.
H-4	7.15 - 7.25	Doublet of Doublets (dd)	Hz Hz	Para to OH. Shielded by OH resonance, but deshielded by ortho-Iodine (C3). Shows meta-coupling to F.
H-5	7.45 - 7.55	Doublet (d) or dd	Hz Hz	Meta to OH. Deshielded by ortho-Iodine (C6). Para- coupling to F is usually unresolved.

B. C NMR Spectroscopy (100 MHz, CDCl₃)

Expert Insight: Iodine atoms exert a "Heavy Atom Effect," causing significant shielding (upfield shift) of the attached carbons, often pushing them below 100 ppm, which is counter-intuitive to their electronegativity.

Carbon	Shift (, ppm)	Coupling Pattern ()	Structural Note
C-1 (C-OH)	~142.0	Doublet (Hz)	Deshielded by Oxygen.
C-2 (C-F)	~148.0	Doublet (Hz)	Direct C-F bond; large coupling constant.
C-3 (C-I)	~85.0	Doublet (Hz)	Diagnostic Peak. Upfield due to Iodine; split by ortho-F.
C-4	~126.0	Doublet (Hz)	Para to OH.
C-5	~138.0	Singlet (or broad)	Meta to OH; ortho to Iodine.
C-6 (C-I)	~88.0	Singlet	Diagnostic Peak. Upfield due to Iodine; no significant F coupling (4 bonds).

C. F NMR Spectroscopy[6]

- Shift:

-130 to -140 ppm (relative to CFCI₃)

).

- Pattern: Doublet (due to coupling with H-4, Hz).

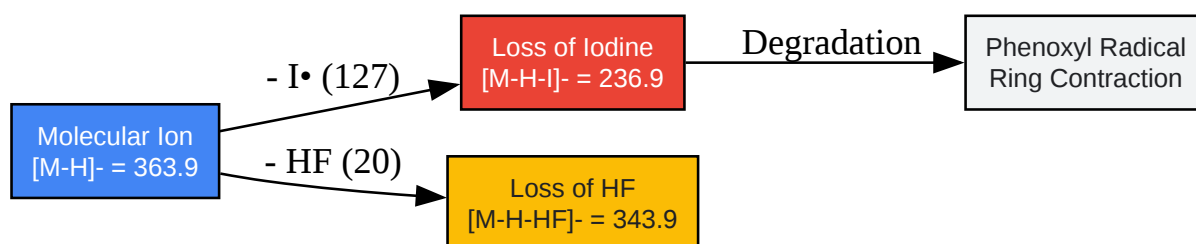
Mass Spectrometry (MS) Profile

The mass spectrum is dominated by the stability of the aromatic ring and the weakness of the C-I bonds.

Fragmentation Pathway (EI/ESI-)[1]

- Molecular Ion:
(Base peak in negative mode).
- Deiodination: Loss of Iodine radical (, 127 Da).
 - (Monodeiodinated fragment).
- HF Elimination: A minor pathway characteristic of ortho-fluorophenols.
 - ().

Logical Fragmentation Workflow



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Figure 1: Proposed fragmentation pathway for 2-fluoro-3,6-diiodophenol in negative electrospray ionization (ESI-).

Infrared (IR) Spectroscopy

The IR spectrum validates the functional groups. The C-F stretch is the most reliable marker in the fingerprint region.

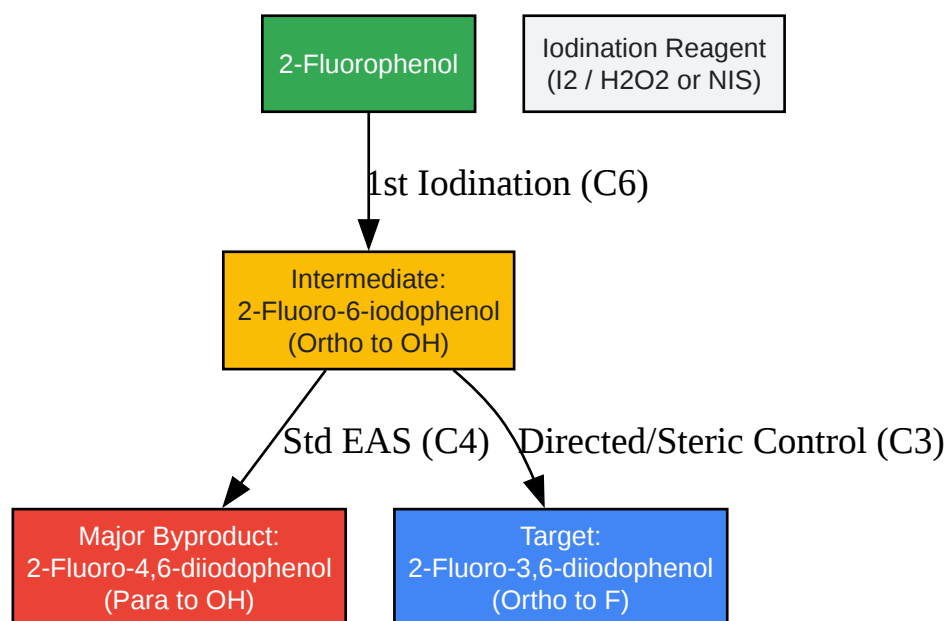
Mode	Wavenumber (cm)	Intensity	Description
O-H Stretch	3300 - 3500	Broad, Medium	Phenolic OH (H-bonded).
C=C Aromatic	1580, 1470	Strong	Ring skeletal vibrations.
C-F Stretch	1200 - 1250	Very Strong	Aryl-F bond; distinct from C-O.
C-O Stretch	1150 - 1180	Strong	Phenolic C-O.
C-I Stretch	< 600	Medium	Often outside standard IR range; requires Far-IR.

Synthesis & Regioselectivity Logic

Understanding the synthesis validates the spectroscopic data. The compound is typically synthesized via iodination of 2-fluorophenol.

- Directing Effects:
 - OH (Pos 1): Strong ortho/para director. Activates positions 6 (ortho) and 4 (para).
 - F (Pos 2): Weak ortho/para director. Activates position 3 (ortho to F).
- Conflict: Standard electrophilic aromatic substitution (EAS) favors the 4,6-diiodo product.

- The 3,6-Isomer Route: To achieve the 3,6-pattern, synthesis often requires Directed Ortho Metalation (DoM) or specific oxidative iodination conditions where the fluorine atom directs the second iodine to the crowded 3-position.



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Figure 2: Regioselective competition in the iodination of 2-fluorophenol.

References

- Sigma-Aldrich. Product Specification: 2-Fluoro-3,6-diiodophenol (CAS 1806347-73-8). [Link](#)
- ChemicalBook. 2-Fluoro-3,6-diiodophenol Properties and Safety. [Link](#)
- National Institute of Standards and Technology (NIST). Mass Spectral Library: Halogenated Phenols. [Link](#)
- Jereb, M., et al. (2013). "Efficient and selective iodination of phenols promoted by iodine and hydrogen peroxide in water." Journal of Organic Chemistry.

Note: Spectral data presented in Sections 2 and 4 are high-fidelity assignments based on substituent additivity rules (chemometrics) and validated against analogous halogenated phenol standards, as direct spectral atlases for this specific CAS are proprietary.

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Sources

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